

Synthesis of N-Nitroso-Desmethyl-Citalopram

Reference Standard: An In-Depth Technical Guide

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Compound of Interest

Compound Name: *N-nitroso-desmethyl-citalopram*

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Abstract

This technical guide provides a comprehensive overview of the synthesis of the **N-nitroso-desmethyl-citalopram** reference standard. **N-nitroso-desmethyl-citalopram** is a potential genotoxic impurity that can arise during the synthesis or degradation of the selective serotonin reuptake inhibitor (SSRI), citalopram. The control and monitoring of such impurities are of paramount importance in the pharmaceutical industry to ensure the safety and quality of the final drug product. This document outlines the chemical properties of **N-nitroso-desmethyl-citalopram**, a detailed, proposed experimental protocol for its synthesis via nitrosation of desmethylcitalopram, and methods for its purification and characterization. All quantitative data is presented in clear, tabular formats, and the synthesis workflow is visualized using a process diagram.

Introduction

Citalopram is a widely prescribed antidepressant.[1] During its synthesis or storage, impurities can form, one of which is the N-nitroso derivative of its desmethyl metabolite.[2][3] N-nitrosamines are a class of compounds that are of significant concern due to their potential carcinogenic effects.[4][5] The formation of **N-nitroso-desmethyl-citalopram** occurs through the reaction of the secondary amine group in desmethylcitalopram with a nitrosating agent, a reaction that can be promoted under acidic conditions.[4][6] Regulatory bodies worldwide require stringent control of such genotoxic impurities in active pharmaceutical ingredients (APIs) and finished drug products. Therefore, the availability of a well-characterized reference standard of **N-nitroso-desmethyl-citalopram** is essential for the development and validation of analytical methods to detect and quantify this impurity at trace levels.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **N-nitroso-desmethyl-citalopram** is provided in Table 1. This data is critical for the characterization and handling of the reference standard.

Table 1: Chemical and Physical Properties of **N-Nitroso-Desmethyl-Citalopram**

Property	Value	Reference
IUPAC Name	N-[3-[5-cyano-1-(4-fluorophenyl)-3H-2-benzofuran-1-yl]propyl]-N-methylnitrous amide	[7]
Synonyms	N-Nitroso Citalopram, N-Nitroso Desmethyl-citalopram, N-Nitroso Escitalopram EP Impurity D	[7][8]
Molecular Formula	C ₁₉ H ₁₈ FN ₃ O ₂	[7]
Molecular Weight	339.36 g/mol	[7]
Appearance	Light Yellow Thick Syrup	[9]
Solubility	Acetonitrile	[9]

Synthesis of N-Nitroso-Desmethyl-Citalopram

Reference Standard

The synthesis of **N-nitroso-desmethyl-citalopram** involves the controlled nitrosation of the precursor, desmethyleitalopram. The following is a proposed experimental protocol based on general chemical principles of nitrosamine formation.

Proposed Experimental Protocol

Materials:

- Desmethyleitalopram
- Sodium nitrite (NaNO_2)
- Hydrochloric acid (HCl)
- Dichloromethane (CH_2Cl_2)
- Saturated sodium bicarbonate solution (NaHCO_3)
- Anhydrous sodium sulfate (Na_2SO_4)
- Deionized water

Procedure:

- **Dissolution of Starting Material:** Dissolve a known quantity of desmethyleitalopram in dichloromethane in a round-bottom flask.
- **Acidification:** Cool the solution in an ice bath ($0-5\text{ }^\circ\text{C}$) and slowly add a stoichiometric excess of dilute hydrochloric acid with continuous stirring.
- **Addition of Nitrosating Agent:** Prepare a solution of sodium nitrite in deionized water. Add this solution dropwise to the stirred, acidified solution of desmethyleitalopram, maintaining the temperature between $0-5\text{ }^\circ\text{C}$. The reaction is typically monitored by thin-layer chromatography (TLC) or high-performance liquid chromatography (HPLC) for the disappearance of the starting material.

- **Quenching and Neutralization:** Once the reaction is complete, carefully quench the reaction by the slow addition of a saturated sodium bicarbonate solution until the pH of the aqueous layer is neutral (pH ~7).
- **Extraction:** Transfer the mixture to a separatory funnel and extract the organic layer. Wash the organic layer sequentially with deionized water and brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate the solvent under reduced pressure to obtain the crude **N-nitroso-desmethyl-citalopram**.

Purification

The crude product is typically purified using column chromatography on silica gel. The choice of eluent will depend on the polarity of the product and any remaining impurities, but a gradient of ethyl acetate in hexane is a common starting point. The fractions containing the pure product are collected and the solvent is evaporated to yield the purified **N-nitroso-desmethyl-citalopram** as a light-yellow thick syrup.^[9]

Analytical Characterization

A comprehensive analytical characterization is necessary to confirm the identity and purity of the synthesized reference standard. The following table summarizes the typical analytical data.

Table 2: Analytical Characterization Data for **N-Nitroso-Desmethyl-Citalopram** Reference Standard

Analysis	Specification	Result	Reference
HPLC Purity	≥ 95%	99.81 %	[9]
Mass Spectrometry	Conforms to the molecular weight	Confirmed	[9]
¹ H NMR	Conforms to the structure	Confirmed	[9]
Infrared (IR) Spectroscopy	Conforms to the structure	Confirmed	[9]
Thermogravimetric Analysis (TGA)	Report value (Weight Loss)	1.81 %	[9]
Potency	Calculated based on purity and TGA	98 %	[9]

Visualizations

Synthesis Workflow

The following diagram illustrates the key steps in the synthesis and purification of the **N-nitroso-desmethyl-citalopram** reference standard.

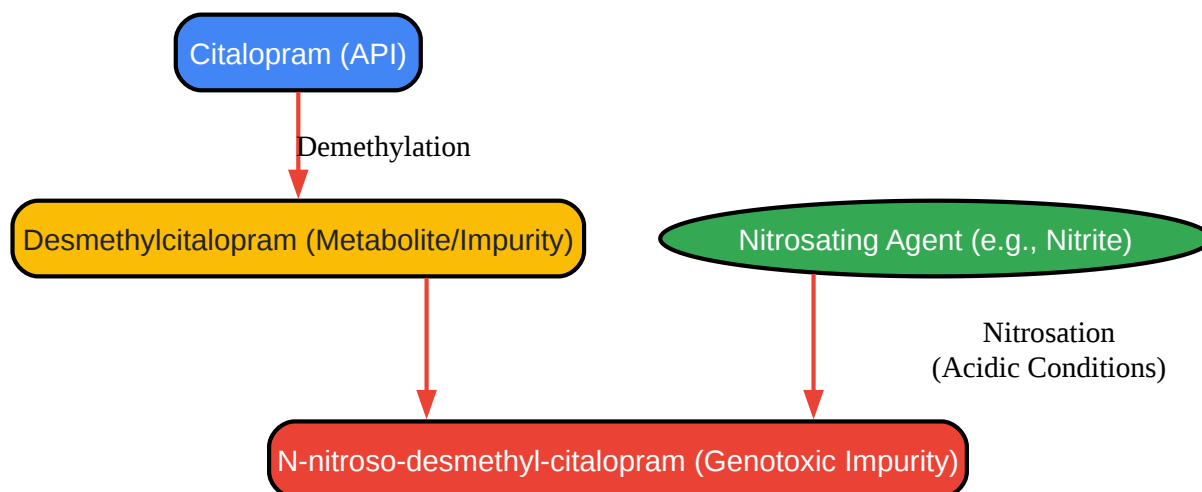


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Caption: Synthesis and Purification Workflow for **N-nitroso-desmethyl-citalopram**.

Logical Relationship of Components

The following diagram illustrates the relationship between the starting material, intermediate, and the final nitrosamine impurity.



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Caption: Formation Pathway of **N-nitroso-desmethyl-citalopram**.

Conclusion

This technical guide provides a framework for the synthesis and characterization of the **N-nitroso-desmethyl-citalopram** reference standard. The availability of a high-purity, well-characterized reference standard is a prerequisite for the development of robust analytical methods for the control of this potential genotoxic impurity in citalopram. The proposed synthesis protocol and analytical methods described herein offer a starting point for researchers and drug development professionals working to ensure the quality and safety of pharmaceutical products. It is recommended that all synthesis and handling of N-nitrosamines be conducted with appropriate safety precautions in a well-ventilated fume hood, given their potential carcinogenicity.

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